

# Protocol for the Dissolution of AC-265347 for In Vivo Experiments

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: AC-265347

Cat. No.: B605116

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## Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

### Introduction

**AC-265347** is a biased allosteric modulator of the calcium-sensing receptor (CaSR) with potential therapeutic applications. It is characterized as a calcimimetic that can reduce parathyroid hormone (PTH) levels. Proper dissolution and formulation of **AC-265347** are critical for ensuring accurate and reproducible results in in vivo studies. This document provides a detailed protocol for the preparation of **AC-265347** solutions suitable for administration in animal models.

## Chemical Properties and Solubility

A thorough understanding of the physicochemical properties of **AC-265347** is essential for developing an appropriate dissolution protocol.

Table 1: Chemical and Physical Properties of **AC-265347**

Property	Value
Molecular Weight	283.39 g/mol
Formula	C <sub>17</sub> H <sub>17</sub> NOS
Appearance	Solid
Storage	Store at +4°C

Data sourced from Tocris Bioscience.

Table 2: Solubility of **AC-265347**

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)
DMSO	28.34	100
Ethanol	28.34	100

Data sourced from Tocris Bioscience.[\[1\]](#)

## Experimental Protocol: Preparation of **AC-265347** for Oral Gavage in Rodents

This protocol is designed for the preparation of a solution/suspension of **AC-265347** suitable for oral administration in mice or rats. This method employs common and generally well-tolerated vehicles for in vivo research.

Materials:

- **AC-265347** powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Polyethylene glycol 400 (PEG400)

- Tween 80 (Polysorbate 80)
- Saline (0.9% NaCl) or Phosphate Buffered Saline (PBS)
- Sterile microcentrifuge tubes
- Sterile pipette tips
- Vortex mixer
- Sonicator (optional)

Procedure:

- Calculate the Required Amount of **AC-265347**: Determine the total amount of **AC-265347** needed based on the desired dose (e.g., mg/kg), the number of animals, and the dosing volume. For example, for a 10 mg/kg dose in a 25g mouse with a dosing volume of 100  $\mu$ L, you would need 0.25 mg of **AC-265347** per mouse.
- Prepare the Vehicle Solution: A commonly used vehicle for oral administration of hydrophobic compounds is a mixture of DMSO, PEG400, Tween 80, and saline/PBS. A typical formulation is:
  - 5-10% DMSO
  - 30-40% PEG400
  - 5% Tween 80
  - 45-60% Saline or PBS

To prepare 1 mL of vehicle (10% DMSO, 40% PEG400, 5% Tween 80, 45% Saline):

- Add 100  $\mu$ L of DMSO to a sterile tube.
- Add 400  $\mu$ L of PEG400.
- Add 50  $\mu$ L of Tween 80.

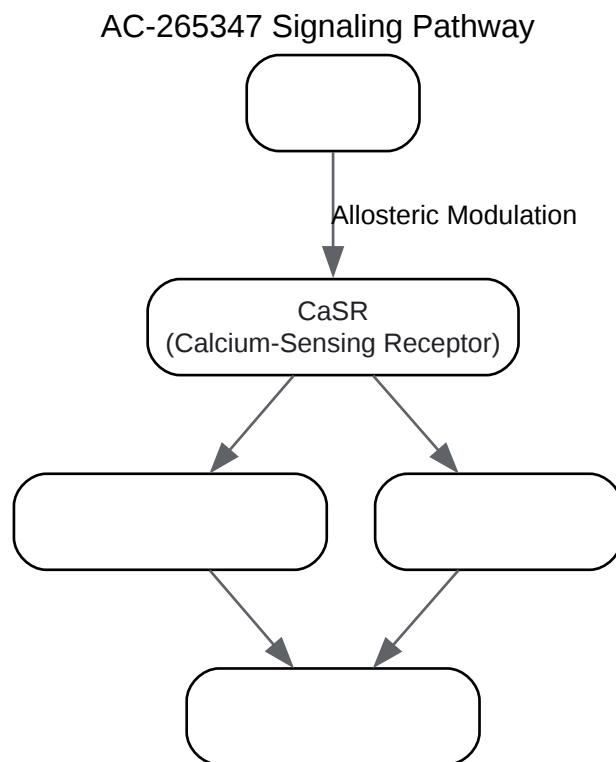
- Add 450 µL of Saline or PBS.
- Vortex thoroughly until the solution is homogeneous.
- Dissolve **AC-265347**:
  - Weigh the calculated amount of **AC-265347** powder and place it in a sterile microcentrifuge tube.
  - Add the DMSO component of the vehicle first to the powder. Vortex until the compound is fully dissolved. **AC-265347** is readily soluble in DMSO.[[1](#)]
  - Sequentially add the PEG400 and Tween 80, vortexing after each addition.
  - Finally, add the saline or PBS to the mixture and vortex thoroughly to ensure a uniform suspension or solution. Gentle warming or brief sonication may be used to aid dissolution, but care should be taken to avoid degradation of the compound.
- Final Preparation and Administration:
  - Visually inspect the solution to ensure homogeneity. If it is a suspension, ensure it is uniformly dispersed before each administration.
  - Administer the solution to the animals via oral gavage at the predetermined dose and volume.

#### Stability and Storage of Solutions:

- It is recommended to prepare stock solutions and store them as aliquots in tightly sealed vials at -20°C for up to one month.[[2](#)]
- For working solutions intended for in vivo use, it is best to prepare them fresh on the day of the experiment to ensure stability and prevent precipitation.[[2](#)]
- Before use, allow the frozen stock solution to thaw at room temperature for at least 60 minutes.[[2](#)]

## Signaling Pathway and Experimental Workflow

**AC-265347** acts as a biased allosteric modulator of the Calcium-Sensing Receptor (CaSR), influencing downstream signaling pathways such as pERK1/2 and IP1 accumulation, which ultimately leads to a reduction in parathyroid hormone (PTH) levels.

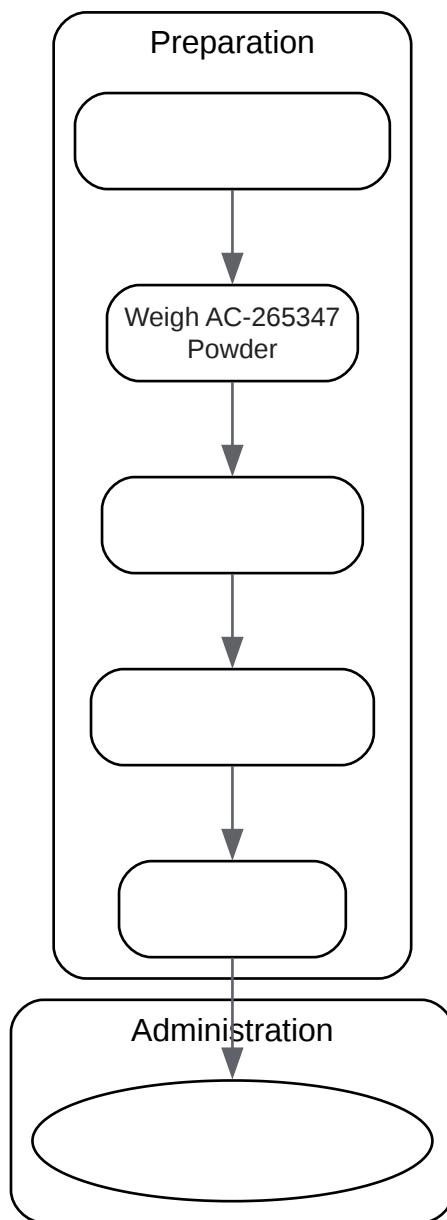


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**AC-265347 signaling cascade.**

The following diagram outlines the experimental workflow for preparing **AC-265347** for *in vivo* experiments.

## Workflow for In Vivo Preparation of AC-265347

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## References

- 1. bio-techne.com [bio-techne.com]
- 2. Stability and Storage | Tocris Bioscience [tocris.com]
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